

Mordant Black PV molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Mordant Black PV*

Cat. No.: *B12385984*

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In-Depth Technical Guide to Mordant Black PV

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Mordant Black PV**, also known as Mordant Black 9. It details its chemical and physical properties, primary applications, and relevant experimental protocols, with a focus on its use in analytical chemistry.

Core Chemical and Physical Properties

Mordant Black PV is a monoazo dye that is utilized in both industrial and laboratory settings. Its utility is derived from its ability to form stable complexes with metal ions.

Identity and Structure

Property	Value
Molecular Formula	$C_{16}H_{11}N_2NaO_6S$ [1]
Molecular Weight	382.32 g/mol [1]
Synonyms	Mordant Black 9, C.I. 16500, Acid Mordant Black PV, Chrome Black PV [1]
CAS Number	2052-25-7 [1]

Physicochemical Data

The physicochemical properties of **Mordant Black PV** are critical to its application in various methodologies.

Property	Value
Appearance	Black powder
Solubility	Soluble in water (forms a bordeaux red solution), soluble in ethanol and Cellosolve, and slightly soluble in acetone.
Behavior in Acids	In concentrated sulfuric acid, it appears purple-brown to black, which upon dilution turns wine red. In concentrated nitric acid, it is a red-light brown.
Behavior in Bases	An aqueous solution with concentrated sodium hydroxide turns red-wine in color.

Applications in Research and Industry

While **Mordant Black PV** is extensively used in the textile industry for dyeing natural and synthetic fibers, its application in analytical chemistry is of particular interest to the scientific community.

Industrial Applications

The primary industrial use of **Mordant Black PV** is as a dye for wool, silk, and nylon. It is also employed in the tinting of leather and in the electrochemical coloring of aluminum. The dye works in conjunction with a metal salt (a mordant), which acts as a fixing agent to bind the dye to the fabric, enhancing the color's fastness.

Research Applications

In a laboratory setting, **Mordant Black PV** and similar mordant dyes are utilized as indicators in complexometric titrations for the determination of metal ion concentrations. This application is predicated on the dye's ability to form a colored complex with metal ions.

Experimental Protocols

The following sections provide detailed methodologies for the primary applications of **Mordant Black PV**.

Protocol for Dyeing of Wool Fibers

This protocol outlines a standard laboratory procedure for dyeing wool fibers using **Mordant Black PV** with a metal mordant.

Materials:

- Wool fibers
- **Mordant Black PV**
- Metal salt mordant (e.g., potassium dichromate)
- Acetic acid
- Deionized water
- Beakers
- Heating plate with magnetic stirrer
- Graduated cylinders
- pH meter

Procedure:

- Scouring of Wool: The wool fibers are first scoured by washing with a mild detergent in warm water to remove any impurities. Rinse thoroughly with deionized water.
- Mordanting:
 - Prepare a mordant bath by dissolving the metal salt (e.g., 3-4% of the weight of the fiber) in water.

- Immerse the wet, scoured wool in the mordant bath.
- Slowly heat the bath to a boil and maintain for approximately one hour, stirring occasionally.
- Allow the bath to cool, and then remove the wool. Rinse with water.
- Dyeing:
 - Prepare the dyebath by dissolving **Mordant Black PV** (e.g., 1-2% of the weight of the fiber) in water.
 - Acidify the dyebath to a pH of 4.5-5.5 with acetic acid.
 - Introduce the mordanted wool into the dyebath.
 - Slowly raise the temperature to a boil and maintain for one hour, ensuring the wool is fully submerged and agitated gently.
 - After one hour, allow the dyebath to cool.
- Rinsing and Drying:
 - Remove the dyed wool from the bath and rinse with warm water, followed by a cold water rinse, until the rinse water is clear.
 - Squeeze out excess water and allow the wool to air dry.

Protocol for Complexometric Titration of Metal Ions

This protocol describes the use of a mordant dye indicator, such as Eriochrome Black T (a close analog of **Mordant Black PV**), for the determination of water hardness (total Ca^{2+} and Mg^{2+} concentration) by titration with EDTA.

Materials:

- Water sample
- Ethylenediaminetetraacetic acid (EDTA) standard solution (0.01 M)

- Buffer solution (Ammonia-Ammonium Chloride, pH 10)
- Eriochrome Black T indicator solution
- Burette
- Erlenmeyer flask
- Pipettes
- Graduated cylinders

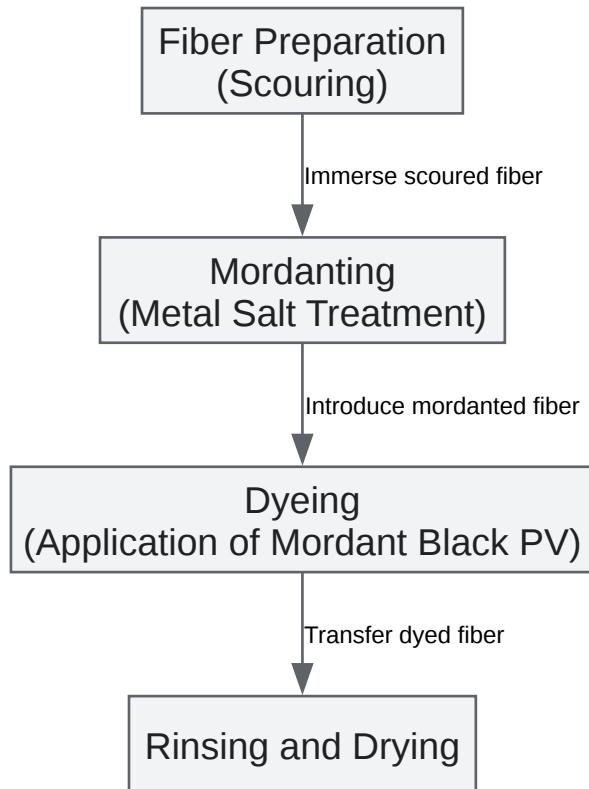
Procedure:

- Sample Preparation: Pipette a known volume (e.g., 50 mL) of the water sample into an Erlenmeyer flask.
- Buffering: Add 1-2 mL of the pH 10 buffer solution to the water sample to maintain a constant pH.
- Indicator Addition: Add 2-3 drops of the Eriochrome Black T indicator solution. The solution will turn a wine-red color in the presence of Ca^{2+} and Mg^{2+} ions.
- Titration:
 - Fill the burette with the 0.01 M EDTA standard solution and record the initial volume.
 - Titrate the water sample with the EDTA solution while constantly swirling the flask.
 - The endpoint is reached when the solution color changes from wine-red to a distinct blue.
- Calculation: Record the final volume of EDTA used. The concentration of metal ions in the sample can be calculated using the stoichiometry of the EDTA-metal ion reaction.

Diagrams

Experimental Workflow for Mordant Dyeing

Workflow of the Mordant Dyeing Process

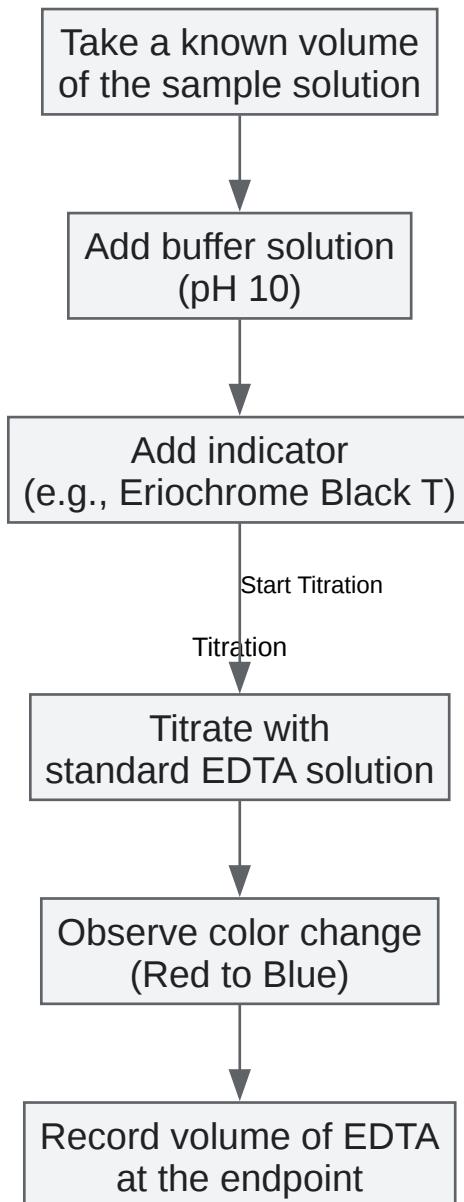
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Caption: A simplified workflow of the mordant dyeing process.

Logical Relationship in Complexometric Titration

Logical Steps in Complexometric Titration

Preparation

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Caption: The logical progression of a complexometric titration for metal ion determination.

Safety and Handling

Mordant Black PV should be handled with care in a laboratory setting. It is advisable to use personal protective equipment, including gloves, safety glasses, and a lab coat. Avoid inhalation of dust and direct contact with skin and eyes. Store the dye in a cool, dry, and well-ventilated area away from strong oxidizing agents. For disposal, follow local and national regulations for chemical waste.

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References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
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